

# Application Note: Preparation of (R)-NVS-ZP7-4 Stock Solution in DMSO

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## Compound of Interest

Compound Name: (R)-NVS-ZP7-4

Cat. No.: B15579830

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## Introduction

**(R)-NVS-ZP7-4** is a potent and selective inhibitor of the SLC39A7 (ZIP7) zinc transporter.[1][2][3] This inhibition modulates zinc levels within the endoplasmic reticulum (ER), which in turn interferes with the Notch signaling pathway, a critical pathway in cell-cell communication and development.[4] Consequently, **(R)-NVS-ZP7-4** can induce ER stress and apoptosis, making it a valuable chemical probe for studying cancer biology, particularly in contexts like T cell acute lymphoblastic leukemia (T-ALL).[1][4] Accurate and consistent preparation of stock solutions is paramount for obtaining reproducible results in downstream cellular and biochemical assays. This document provides a detailed protocol for the preparation, storage, and handling of **(R)-NVS-ZP7-4** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

## Principle

A stock solution is a concentrated solution that is diluted to a lower concentration for actual use. Preparing a stock solution involves accurately weighing the solid compound and dissolving it in a precise volume of a suitable solvent to achieve a specific molar concentration. This method ensures accuracy and minimizes the waste of valuable reagents. Given the properties of **(R)-NVS-ZP7-4**, high-purity, anhydrous DMSO is the recommended solvent for creating high-concentration stock solutions.

## Physicochemical and Solubility Data

The following table summarizes the key quantitative data for **(R)-NVS-ZP7-4**.

Property	Value	Reference(s)
Molecular Formula	C <sub>28</sub> H <sub>28</sub> FN <sub>5</sub> OS	[1][3][5]
Molecular Weight	501.62 g/mol	[2][5][6][7]
CAS Number	2349367-89-9 (for S-isomer, often used interchangeably in literature)	[1][3][5][6]
Appearance	White to beige or light yellow solid powder	[2]
Purity	≥98% (by HPLC)	[1]
Solubility in DMSO	Up to 100 mg/mL (199.35 mM).[2][6] Note: Some sources report lower solubility (e.g., 2 mg/mL). High concentrations may require ultrasonication.	
Storage (Solid)	-20°C, protected from light. Stable for ≥ 4 years.	[1][2]
Storage (Stock Solution)	Aliquot and store at -80°C (up to 1 year) or -20°C (up to 1 month).[2][6]	

Note on Solubility: There is a significant range in reported solubility values. It is critical to use fresh, anhydrous (hygroscopic) DMSO, as absorbed moisture can significantly reduce the solubility of the compound.[2][6] If the desired concentration is high (e.g., >10 mM), gentle warming or ultrasonication may be necessary to achieve complete dissolution.[2] Always start with a small amount of solvent and ensure the compound is fully dissolved before adding the final volume.

## Experimental Protocol

### 1. Materials and Equipment

- **(R)-NVS-ZP7-4** solid powder

- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Analytical balance (readable to 0.01 mg)
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic bath (optional, for high concentrations)
- Personal Protective Equipment (PPE): safety glasses, lab coat, chemical-resistant gloves

## 2. Safety Precautions

- **(R)-NVS-ZP7-4** is for research use only and should not be used for human or veterinary purposes.[\[1\]](#)[\[5\]](#)
- The toxicological properties have not been fully investigated. Handle with care and avoid ingestion, inhalation, or contact with skin and eyes.[\[1\]](#)
- Perform all weighing and solution preparation steps in a well-ventilated area or a chemical fume hood.
- DMSO is a potent solvent that can facilitate the absorption of chemicals through the skin. Always wear appropriate gloves and change them immediately if contaminated.

## 3. Step-by-Step Procedure for Preparing a 10 mM Stock Solution

3.1. Calculation: To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Desired Molarity (mol/L)} \times \text{Desired Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$

Example Calculation for 1 mL of 10 mM **(R)-NVS-ZP7-4**:

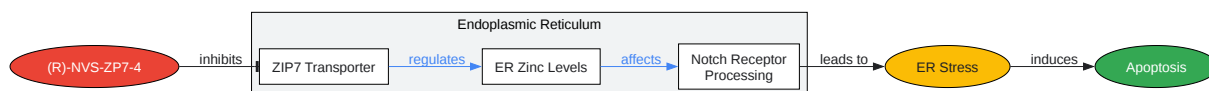
- $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 501.62 \text{ g/mol} \times 1000 \text{ mg/g} = 5.02 \text{ mg}$

### 3.2. Preparation Steps:

- **Equilibration:** Allow the vial of **(R)-NVS-ZP7-4** to warm to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Carefully weigh out 5.02 mg of **(R)-NVS-ZP7-4** powder and place it into a sterile microcentrifuge tube or an appropriate vial.
- **Solvent Addition:** Using a calibrated micropipette, add a portion of the total DMSO volume (e.g., 800  $\mu$ L for a final volume of 1 mL) to the tube containing the compound.
- **Dissolution:** Cap the tube securely and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Visually inspect the solution against a light source to ensure no particulates are present.
  - **Optional:** If the compound does not fully dissolve, place the tube in an ultrasonic bath for 5-10 minutes.
- **Final Volume Adjustment:** Once the compound is fully dissolved, add DMSO to reach the final desired volume of 1 mL.
- **Homogenization:** Invert the tube several times to ensure the solution is homogeneous.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.<sup>[6]</sup>
- **Labeling and Storage:** Clearly label each aliquot with the compound name, concentration (10 mM), date of preparation, and your initials. Store the aliquots at -80°C for long-term storage (up to one year) or at -20°C for short-term storage (up to one month).<sup>[2][6]</sup> Protect from light.<sup>[2]</sup>

## Visualizations

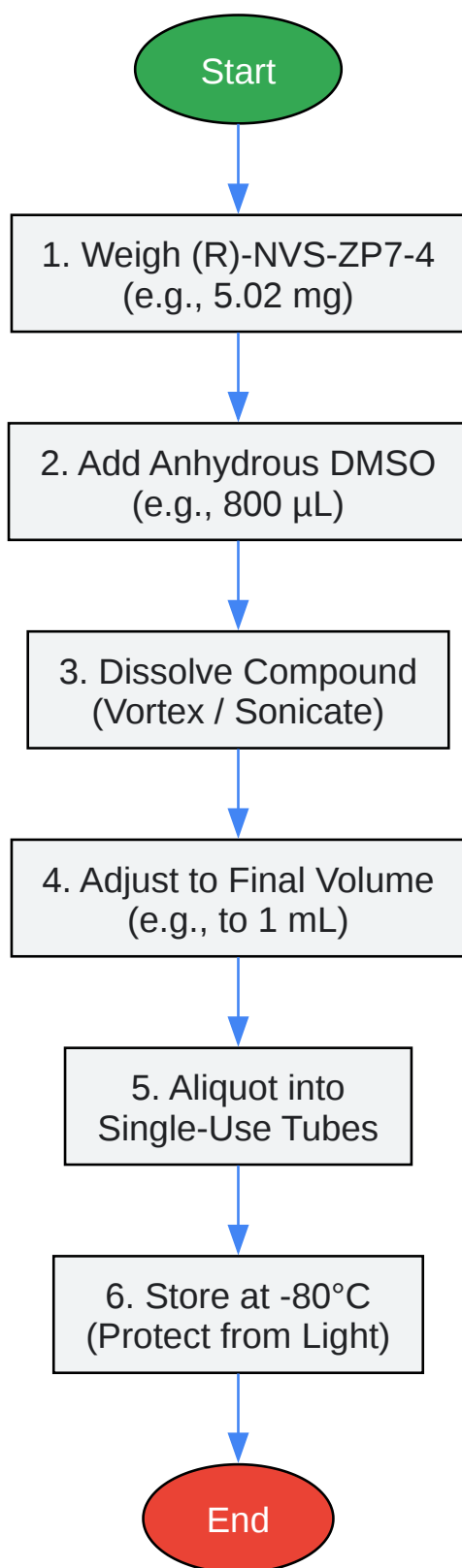
### Signaling Pathway Context



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Caption: Mechanism of **(R)-NVS-ZP7-4** action via ZIP7 inhibition.

## Experimental Workflow



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Caption: Workflow for preparing **(R)-NVS-ZP7-4** stock solution.

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